

Introduction: The Strategic Value of Substituted Proline Analogs in Modern Chemistry

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Compound of Interest

Compound Name: (2S)-5-Methylpyrrolidine-2-carboxylic acid

CAS No.: 16639-15-9

Cat. No.: B3348363

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The pyrrolidine ring, a five-membered saturated heterocycle, is a cornerstone of medicinal chemistry.^[1] Its prevalence in nature, most notably in the amino acid L-proline, has made it a privileged scaffold for drug discovery. The rigid, non-planar structure of the pyrrolidine ring allows for a precise three-dimensional exploration of chemical space, a critical factor in designing molecules with high target affinity and selectivity.^[1]

This guide focuses on a specific and highly valuable class of proline analogs: **(2S)-5-Methylpyrrolidine-2-carboxylic acids**. The "(2S)" designation refers to the stereochemistry at the alpha-carbon bearing the carboxylic acid, mirroring that of natural L-proline. The addition of a methyl group at the 5-position introduces a second stereocenter, leading to two diastereomers:

- (2S,5S)-5-Methylpyrrolidine-2-carboxylic acid (the cis isomer)
- (2S,5R)-5-Methylpyrrolidine-2-carboxylic acid (the trans isomer)

These methylated proline derivatives are not mere curiosities; they are sophisticated building blocks used to fine-tune the properties of peptides and small molecule drugs. The methyl group can impart steric effects to control binding, enhance metabolic stability, or modulate pharmacokinetic profiles.^[2] This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the commercial availability, synthesis, and strategic applications of these important compounds.

Commercial Availability and Sourcing

For research and development purposes, **(2S)-5-Methylpyrrolidine-2-carboxylic acid** and its key derivatives are readily available from a variety of specialized chemical suppliers. These compounds are typically sold in research quantities (milligrams to grams) and are often supplied as hydrochloride salts for improved stability and handling, or with an N-Boc (tert-butyloxycarbonyl) protecting group to facilitate their use in peptide synthesis.

The following table summarizes the availability of the most common stereoisomers and their derivatives.

Compound Name	CAS Number	Representative Suppliers	Typical Purity	Available Quantities
(2S,5S)-N-Boc-5-methylpyrrolidine-2-carboxylic acid	334769-80-1	Sigma-Aldrich, Chem-Impex, ChemicalBook	≥97% [3]	250 mg - 25 g [3] [4]
(2S,5R)-N-Boc-5-methylpyrrolidine-2-carboxylic acid	160033-52-3	Sigma-Aldrich	95%	Inquire for availability
(2S,5R)-5-methylpyrrolidine-2-carboxylic acid hydrochloride	38228-15-8	ChemShuttle, Aladdin Scientific	95% - ≥97% [2] [5]	100 mg - 10 g [2] [5]
(2S,5S)-5-Methylpyrrolidine-2-carboxylic acid hydrochloride	38228-14-7	BLDpharm	Inquire	Inquire [6]
(2S)-2-Methylpyrrolidine-2-carboxylic acid (α-Methyl-L-proline)	42856-71-3	Sigma-Aldrich, TCI, Apollo Scientific	≥98% [7]	250 mg - 100 g [7]

Note on a Related Isomer: Researchers should be careful not to confuse the title compound with (2S)-2-Methylpyrrolidine-2-carboxylic acid (also known as α-Methyl-L-proline). In this structural isomer, the methyl group is on the same carbon as the carboxylic acid (the C2 position). It is also a valuable unnatural amino acid and is widely commercially available.[\[7\]](#)[\[8\]](#)
[\[9\]](#)

Synthetic & Manufacturing Landscape

While direct procurement is suitable for initial research, an understanding of the synthetic routes is critical for process development, scale-up, and cost management. The synthesis of these chiral compounds is non-trivial, often requiring stereoselective methods or the resolution of diastereomeric mixtures.

A common final step in the synthesis of N-protected derivatives involves the hydrolysis of a corresponding ester. This straightforward and high-yielding reaction is a staple in the production of the final carboxylic acid building block.

Diagram: Synthetic Workflow for N-Boc Acid Preparation

Caption: Key application domains for **(2S)-5-methylpyrrolidine-2-carboxylic acid** derivatives.

Quality Control and Characterization

For any research or development program, verifying the identity, purity, and stereochemical integrity of starting materials is a non-negotiable requirement. A failure in this self-validating step can compromise months of work.

- Purity: Suppliers typically specify a purity level, often >95% or >98%, which should be confirmed upon receipt for critical applications. [2]* Appearance: These compounds are generally supplied as white to off-white crystalline powders or solids. [2][4]* Storage and Handling: Due to potential hygroscopicity, proper storage is essential. Recommended conditions often include refrigeration (2-8°C) in a tightly sealed container with desiccants. [2]* Analytical Verification: The supplier's Certificate of Analysis (CoA) provides initial data. However, in-house verification is best practice. Key analytical techniques include:
 - NMR Spectroscopy (^1H and ^{13}C): To confirm the chemical structure.
 - Mass Spectrometry (MS): To verify the molecular weight.
 - Chiral HPLC: To confirm the enantiomeric and diastereomeric purity.
 - Optical Rotation: To confirm the bulk stereochemical configuration. [4]

Conclusion

(2S)-5-Methylpyrrolidine-2-carboxylic acid and its stereoisomers are sophisticated, high-value chemical building blocks that are commercially accessible for research and development activities. Their utility in controlling molecular architecture has cemented their role in the synthesis of novel peptides, small molecule therapeutics, and asymmetric catalysts. While readily available from a range of suppliers, researchers must pay close attention to the specific stereoisomer, protecting group strategy, and purity required for their application. A thorough understanding of the sourcing landscape and the critical importance of analytical validation will empower scientists to effectively leverage these powerful tools in their discovery programs.

References

- Synthesis of methyl (2S)-5-pyrrolidone-2-carboxylate. PrepChem.com. [\[Link\]](#)
- (2S,5R)-5-methylpyrrolidine-2-carboxylic acid hydrochloride M677657 from Aladdin Scientific Corporation. Labcompare.com. [\[Link\]](#)
- Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds. National Center for Biotechnology Information. [\[Link\]](#)
- An Alternative Route to the Proline Derivative (2S,5R)-5-Ethoxycarbonylmethyl-pyrrolidine-2-carboxylic Acid from Protected Glutamic Acid. ResearchGate. [\[Link\]](#)

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Sources

- 1. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 2. (2S,5R)-5-methylpyrrolidine-2-carboxylic acid hydrochloride; CAS No.: 38228-15-8 [\[chemshuttle.com\]](https://chemshuttle.com/)
- 3. (2S,5S)-N-Boc-5-Methylpyrrolidine-2-carboxylic acid | 334769-80-1 [\[sigmaaldrich.com\]](https://sigmaaldrich.com/)

- [4. chemimpex.com \[chemimpex.com\]](#)
- [5. labcompare.com \[labcompare.com\]](#)
- [6. 38228-14-7\[\(2S,5S\)-5-Methylpyrrolidine-2-carboxylic acid hydrochloride\]BLD Pharm \[bldpharm.com\]](#)
- [7. 42856-71-3 Cas No. | \(2S\)-2-Methylpyrrolidine-2-carboxylic acid | Apollo \[store.apolloscientific.co.uk\]](#)
- [8. abmole.com \[abmole.com\]](#)
- [9. 42856-71-3 CAS Manufactory \[m.chemicalbook.com\]](#)
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